

# An In-Depth Technical Guide to Tracing Fucose Metabolism with (-)-Fucose-13C-2

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## Compound of Interest

Compound Name: (-)-Fucose-13C-2

Cat. No.: B12406514

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This technical guide provides a comprehensive overview of the methodologies for tracing the metabolic fate of fucose using the stable isotope-labeled sugar, **(-)-Fucose-13C-2**. By leveraging the principles of metabolic flux analysis (MFA), researchers can gain quantitative insights into the fucose salvage pathway, its contribution to fucosylation, and its potential as a therapeutic target in various diseases, including cancer. This document outlines the core metabolic pathways, detailed experimental protocols, and data interpretation strategies.

## Introduction to Fucose Metabolism

Fucose is a deoxyhexose sugar that plays a critical role in a wide range of biological processes, including cell adhesion, signaling, and immune responses.<sup>[1]</sup> Alterations in the fucosylation of glycoproteins and glycolipids have been implicated in several pathological conditions, notably cancer, where they can influence tumor progression and metastasis.<sup>[1][2]</sup>

Mammalian cells synthesize the activated form of fucose, GDP-L-fucose, through two primary pathways<sup>[1]</sup>:

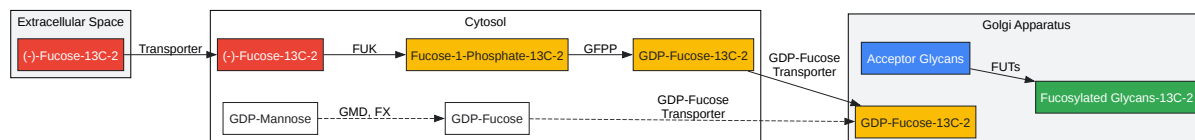
- The de novo Pathway: This pathway synthesizes GDP-fucose from GDP-mannose through a series of enzymatic reactions. In many cell types, this is the primary source of GDP-fucose.<sup>[1]</sup>

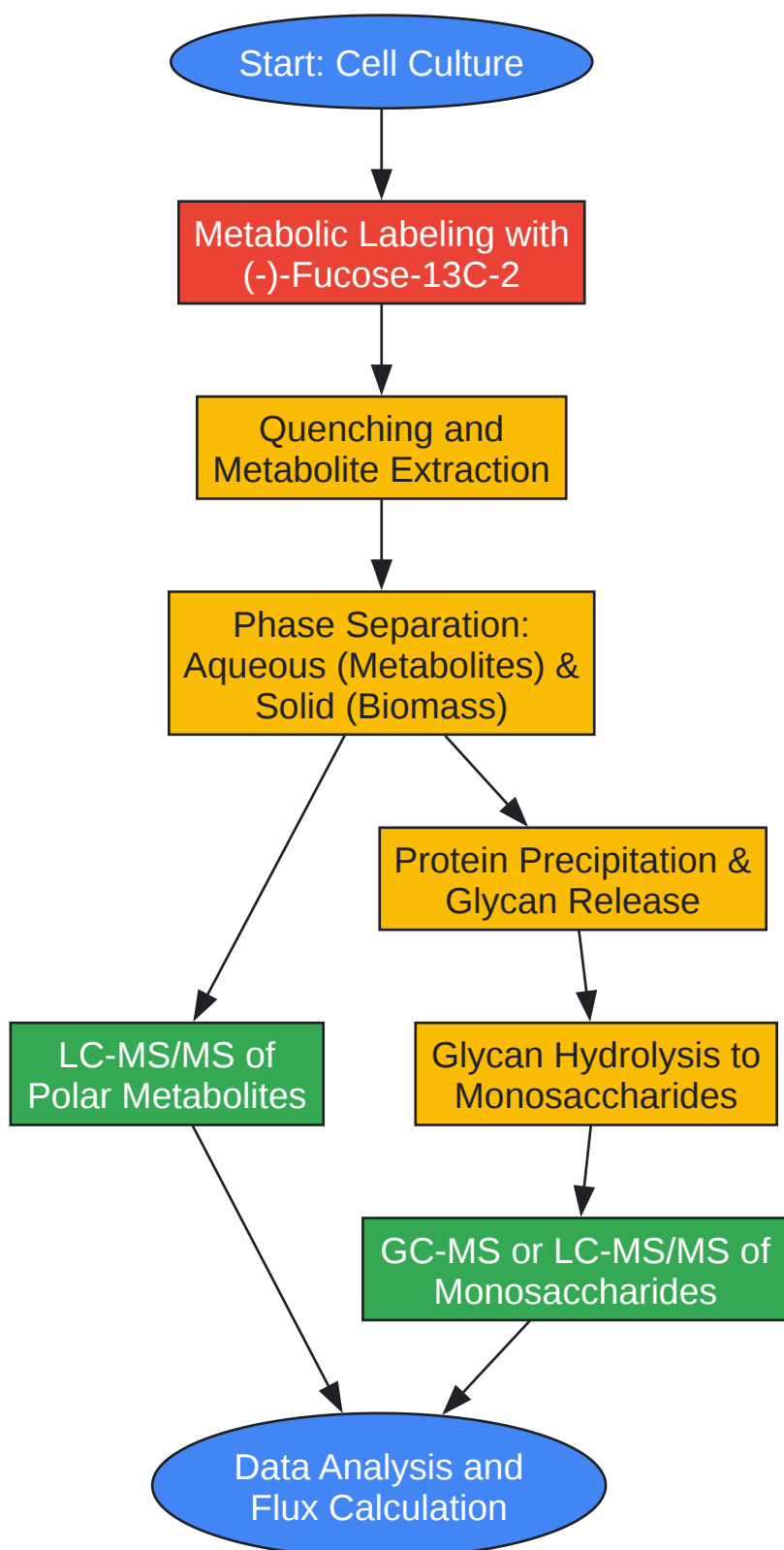
- The Salvage Pathway: This pathway utilizes free fucose from extracellular sources or from the lysosomal degradation of fucosylated glycoconjugates. The enzyme Fucokinase (FUK) phosphorylates free fucose to fucose-1-phosphate, which is then converted to GDP-fucose by GDP-fucose pyrophosphorylase (GFPP).

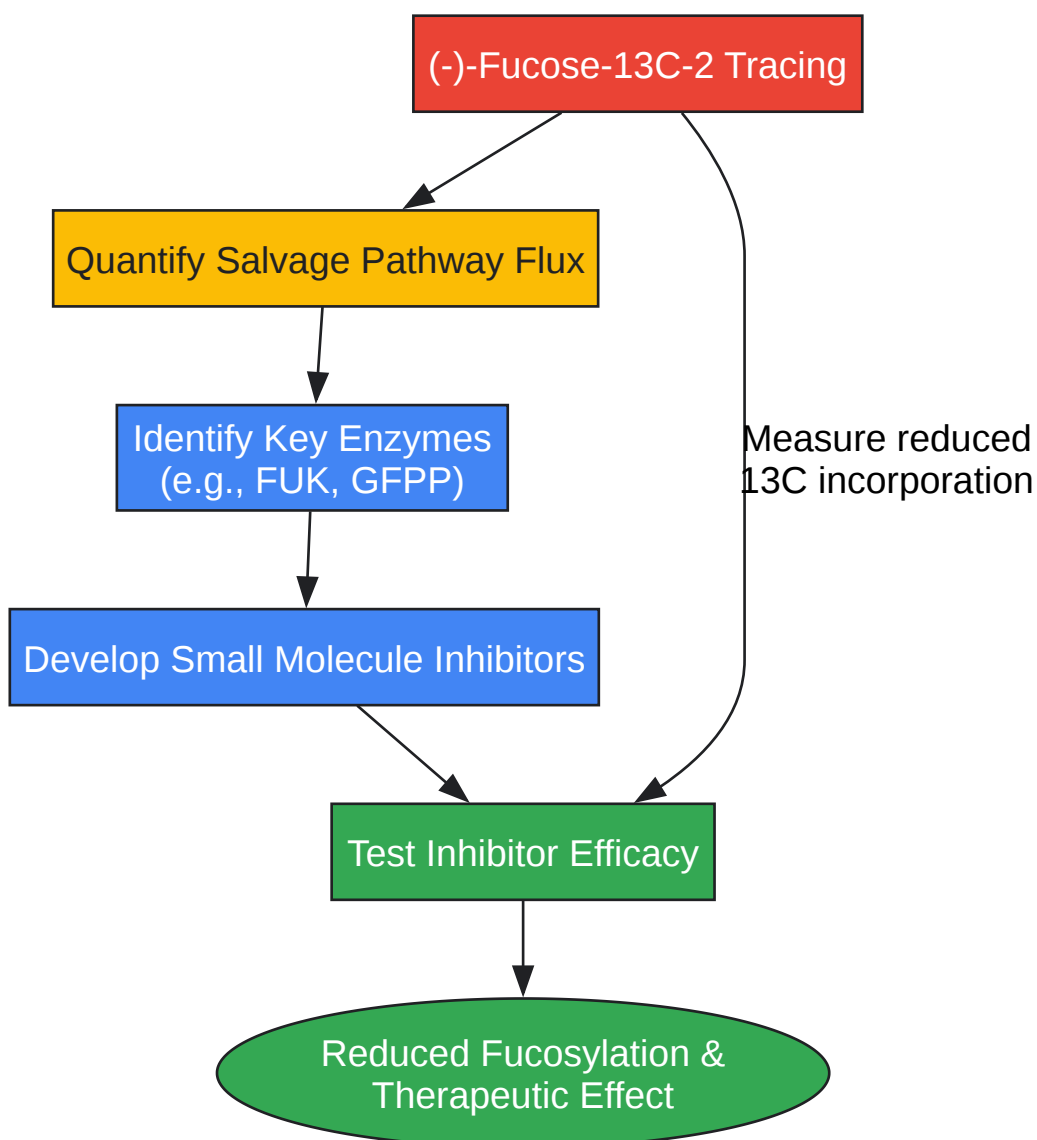
**(-)-Fucose-13C-2** serves as a tracer for the salvage pathway. By introducing this labeled fucose to cells, researchers can track the incorporation of the <sup>13</sup>C isotope into various downstream metabolites and fucosylated glycoconjugates, thereby quantifying the activity of this pathway.

## Metabolic Pathways of Fucose

The metabolic journey of **(-)-Fucose-13C-2** begins with its transport into the cell and entry into the salvage pathway, culminating in its incorporation into glycans by fucosyltransferases (FUTs).







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## References

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